

what is the chemical structure of HZ2 ligand

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Compound of Interest

Compound Name: HZ2

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An In-Depth Technical Guide to the **HZ2** Ligand For Researchers, Scientists, and Drug Development Professionals

Executive Summary

The **HZ2** ligand is a complex molecule identified and cataloged by the RCSB Protein Data Bank.^[1] This guide provides a detailed overview of its chemical structure, physicochemical properties, and associated biological context. The information presented herein is intended to support research and development efforts focused on targets interacting with **HZ2** or structurally similar compounds.

Chemical Structure and Properties

The **HZ2** ligand is a non-polymeric molecule with a complex chemical structure.^[1] A 2D diagram of the **HZ2** ligand's structure is available for reference.

Systematic Name: (2-{S})-4-[[[(2-{R},3-{S},4-{R},5-{R})-5-(6-aminopurin-9-yl)-3,4-bis(oxidanyl)oxolan-2-yl)methyl-[2-[[9-[(2-{R},3-{R},4-{S},5-{R})-5-(hydroxymethyl)-3,4-bis(oxidanyl)oxolan-2-yl]purin-6-yl]amino]ethyl]amino]-2-azanyl-butanoic acid.^[1]

Chemical Formula: C₂₆ H₃₆ N₁₂ O₉.^[1]

Physicochemical Properties: A summary of the key physicochemical properties of the **HZ2** ligand is presented in the table below. This data is essential for understanding its behavior in biological systems and for designing experiments.

Property	Value	Unit
Molecular Weight	660.639	Da
Formal Charge	0	
Atom Count	83	
Bond Count	88	
Aromatic Bond Count	20	
Chiral Atom Count	9	

Experimental Protocols

Understanding the interaction of **HZ2** with its biological targets is crucial for drug development. Below is a detailed, standardized protocol for a competitive binding assay, a common method to quantify the affinity of a ligand for its receptor.

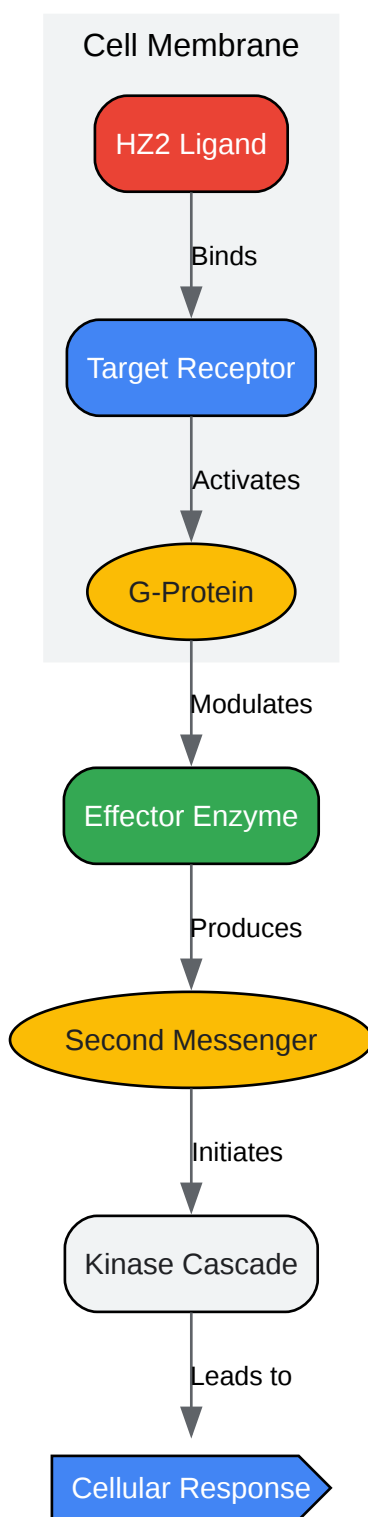
Protocol: Competitive Radioligand Binding Assay

- Objective: To determine the binding affinity (K_i) of the **HZ2** ligand for its target receptor.
- Materials:
 - Cell membranes expressing the target receptor.
 - Radiolabeled ligand (e.g., $[^3H]$ -L) with known affinity for the receptor.
 - Unlabeled **HZ2** ligand.
 - Assay buffer (e.g., 50 mM Tris-HCl, 5 mM $MgCl_2$, pH 7.4).
 - Scintillation fluid and vials.
 - 96-well filter plates.
 - Scintillation counter.

- Procedure:
 1. Prepare a series of dilutions of the **HZ2** ligand in assay buffer.
 2. In a 96-well plate, add a constant concentration of the radiolabeled ligand to each well.
 3. Add the varying concentrations of the **HZ2** ligand to the wells.
 4. Initiate the binding reaction by adding the cell membranes to each well.
 5. Incubate the plate at a specific temperature (e.g., 25°C) for a predetermined time to reach equilibrium.
 6. Terminate the binding reaction by rapid filtration through the filter plates.
 7. Wash the filters with ice-cold assay buffer to remove unbound ligand.
 8. Allow the filters to dry, then add scintillation fluid to each well.
 9. Quantify the amount of bound radioligand using a scintillation counter.
- Data Analysis:
 - The data is plotted as the percentage of specific binding versus the logarithm of the **HZ2** ligand concentration.
 - The IC₅₀ (the concentration of **HZ2** that inhibits 50% of the specific binding of the radioligand) is determined by non-linear regression analysis.
 - The K_i is calculated using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.

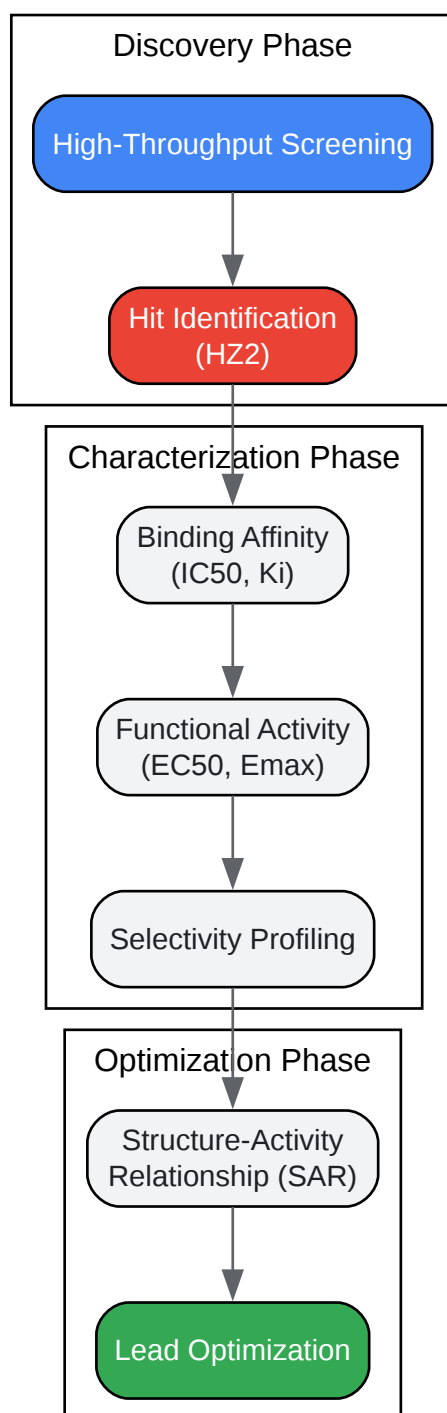
Signaling Pathways and Workflows

Visualizing the complex interactions and processes involved in ligand-based research is essential for clarity and communication. The following diagrams, created using the DOT language, illustrate a hypothetical signaling pathway that **HZ2** might modulate and a typical experimental workflow for ligand characterization.



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Caption: Hypothetical G-protein coupled receptor signaling pathway modulated by the **HZ2** ligand.



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Caption: Standard workflow for the discovery and characterization of a novel ligand like **HZ2**.

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References

- 1. rcsb.org [rcsb.org]
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